

In-Depth Technical Guide: 2-(3-Bromophenyl)acetamide (CAS number 60312-83-6)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(3-Bromophenyl)acetamide

Cat. No.: B1279644

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(3-Bromophenyl)acetamide is a halogenated aromatic acetamide. Halogenated organic compounds are of significant interest in medicinal chemistry and materials science due to the unique physicochemical properties imparted by the halogen atom, such as altered lipophilicity, metabolic stability, and binding interactions. This document provides a comprehensive overview of the available technical data for **2-(3-Bromophenyl)acetamide**, with a focus on its chemical properties, synthesis, and analytical characterization.

Physicochemical Properties

The fundamental physicochemical properties of **2-(3-Bromophenyl)acetamide** are summarized in the table below. It is important to distinguish this compound from its isomer, N-(3-bromophenyl)acetamide (CAS 621-38-5), as their properties differ.

Property	Value	Reference
CAS Number	60312-83-6	[1]
Molecular Formula	C ₈ H ₈ BrNO	[1] [2]
Molecular Weight	214.06 g/mol	[1] [2]
Appearance	White to off-white solid	
Boiling Point (Predicted)	376.9 ± 25.0 °C	
Density (Predicted)	1.537 ± 0.06 g/cm ³	
Storage Conditions	Sealed in a dry environment at room temperature.	[3]

Synthesis

While specific literature detailing the synthesis of **2-(3-Bromophenyl)acetamide** (CAS 60312-83-6) is not readily available, a plausible and common synthetic route would involve the amidation of 3-bromophenylacetic acid or its corresponding acyl chloride.

A generalized experimental protocol for the synthesis of primary amides from acyl chlorides is as follows:

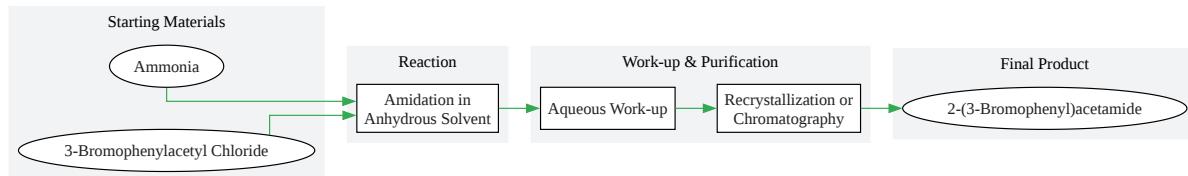
Reaction:

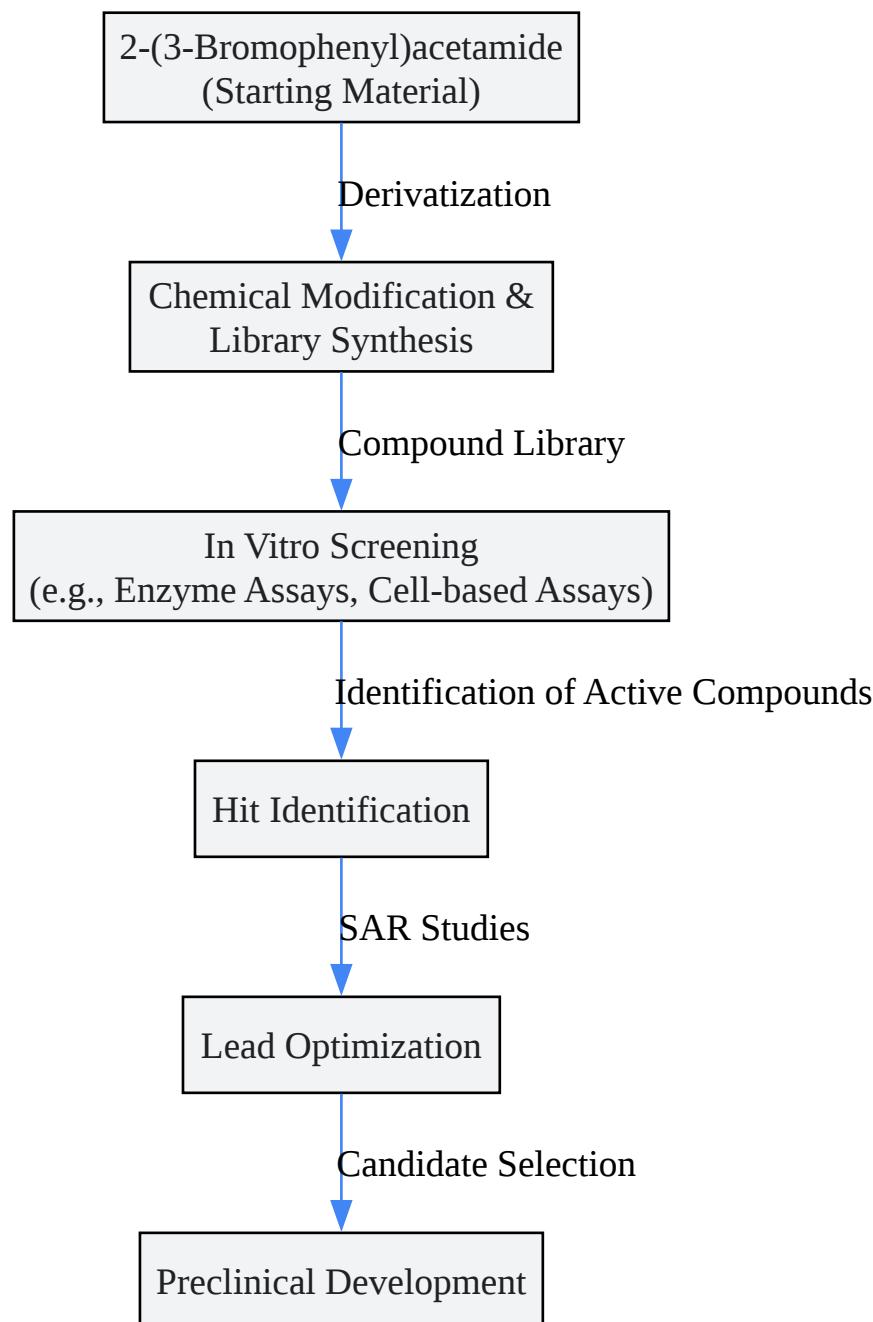
Experimental Protocol:

- Reaction Setup: A solution of 3-bromophenylacetyl chloride in an anhydrous, inert solvent (e.g., diethyl ether, dichloromethane) is prepared in a reaction vessel equipped with a stirring mechanism and cooled in an ice bath.
- Ammonia Addition: Concentrated aqueous ammonia or anhydrous ammonia gas is slowly added to the cooled solution of the acyl chloride with vigorous stirring. An excess of ammonia is used to neutralize the hydrogen chloride byproduct.
- Reaction Monitoring: The reaction progress is monitored by a suitable technique, such as Thin Layer Chromatography (TLC), to determine the consumption of the starting material.

- Work-up: Upon completion, the reaction mixture is typically diluted with water. The solid product, **2-(3-Bromophenyl)acetamide**, may precipitate and can be collected by filtration. If the product remains in the organic layer, the layers are separated, and the organic phase is washed with water and brine, then dried over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4).
- Purification: The crude product is purified by recrystallization from a suitable solvent or by column chromatography to yield the pure **2-(3-Bromophenyl)acetamide**.

Below is a DOT script for a generalized workflow for the synthesis of **2-(3-Bromophenyl)acetamide**.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 60312-83-6 CAS MSDS (2-(3-BROMOPHENYL)-ACETAMIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. Acetamide, N-(3-bromophenyl)- [webbook.nist.gov]
- 3. 60312-83-6|2-(3-Bromophenyl)acetamide|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 2-(3-Bromophenyl)acetamide (CAS number 60312-83-6)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1279644#2-3-bromophenyl-acetamide-cas-number-60312-83-6>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com